

Navigating the Disposal of Reglitazar: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reglitazar

Cat. No.: B1679258

[Get Quote](#)

For researchers and scientists engaged in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information on the operational and disposal plans for **Reglitazar**, a non-thiazolidinedione compound developed for the treatment of diabetes. While a specific Safety Data Sheet (SDS) for **Reglitazar** is not publicly available, this document outlines the proper disposal procedures based on general pharmaceutical waste guidelines from regulatory bodies and data from similar compounds.

Chemical and Physical Properties of Reglitazar

A clear understanding of a compound's properties is fundamental to its safe handling and disposal. The following table summarizes the key chemical and physical data for **Reglitazar**.

Property	Value	Source
Molecular Formula	C22H20N2O5	[1][2][3]
Molecular Weight	392.41 g/mol	[2][3]
CAS Number	170861-63-9	
IUPAC Name	4-[[4-[2-(5-methyl-2-phenyl-1,3-oxazol-4-yl)ethoxy]phenyl]methyl]-1,2-oxazolidine-3,5-dione	

Reglitazar Disposal Workflow

The proper disposal of **Reglitazar**, as with any pharmaceutical waste, should follow a structured procedure to ensure safety and regulatory compliance. The following diagram illustrates the recommended workflow for the disposal of **Reglitazar** in a laboratory setting. This process is based on general guidelines for pharmaceutical waste management.

A logical workflow for the proper disposal of **Reglitazar** in a laboratory setting.

Experimental Protocols for Safe Disposal

The following protocols are based on general best practices for the disposal of non-controlled pharmaceutical waste in a research setting. These steps are designed to minimize risk to personnel and the environment.

1. Personal Protective Equipment (PPE): Before handling **Reglitazar** waste, personnel must wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles.

2. Waste Segregation: Segregate **Reglitazar** waste at the point of generation.

- Solid Waste: Unused or expired **Reglitazar** powder, contaminated weigh boats, and contaminated PPE should be placed in a designated, clearly labeled hazardous or pharmaceutical waste container.
- Liquid Waste: Solutions containing **Reglitazar** should be collected in a sealed, leak-proof container. Do not dispose of **Reglitazar** solutions down the drain.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **Reglitazar** must be disposed of in an approved sharps container.

3. Containerization and Labeling:

- Use containers that are compatible with the chemical properties of **Reglitazar**.
- Hazardous pharmaceutical waste is typically collected in black containers, while non-hazardous pharmaceutical waste is collected in blue containers.

- All waste containers must be clearly labeled with the contents (e.g., "**Reglitazar** Waste") and the appropriate hazard warnings.
4. Storage: Store sealed waste containers in a secure, designated area away from general laboratory traffic. This area should be well-ventilated and have secondary containment to prevent the spread of any potential spills.
5. Disposal:
- The primary and recommended method for the final disposal of pharmaceutical waste is incineration by a licensed waste management facility.
 - Do not dispose of **Reglitazar** in the regular trash or flush it down the toilet unless explicitly permitted by your institution's environmental health and safety (EHS) office and local regulations.
 - Contact your institution's EHS department or a licensed pharmaceutical waste disposal company to arrange for the pickup and disposal of **Reglitazar** waste.
6. Record Keeping: Maintain accurate records of the amount of **Reglitazar** waste generated and the date and method of its disposal. This documentation is crucial for regulatory compliance.

Regulatory Context

The disposal of pharmaceutical waste in the United States is regulated by several federal agencies, including the Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA). Key regulations to be aware of include the Resource Conservation and Recovery Act (RCRA) and, for healthcare facilities, Subpart P of the RCRA regulations, which provides specific guidance on managing hazardous waste pharmaceuticals. It is imperative to adhere to all federal, state, and local regulations governing pharmaceutical waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Reglitazar | C₂₂H₂₀N₂O₅ | CID 154000 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [Navigating the Disposal of Reglitazar: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679258#reglitazar-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com